

Application Note & Protocol: Quantification of Methyl Paraoxon in Agricultural Runoff

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Compound of Interest

Compound Name: Methyl paraoxon

Cat. No.: B166073

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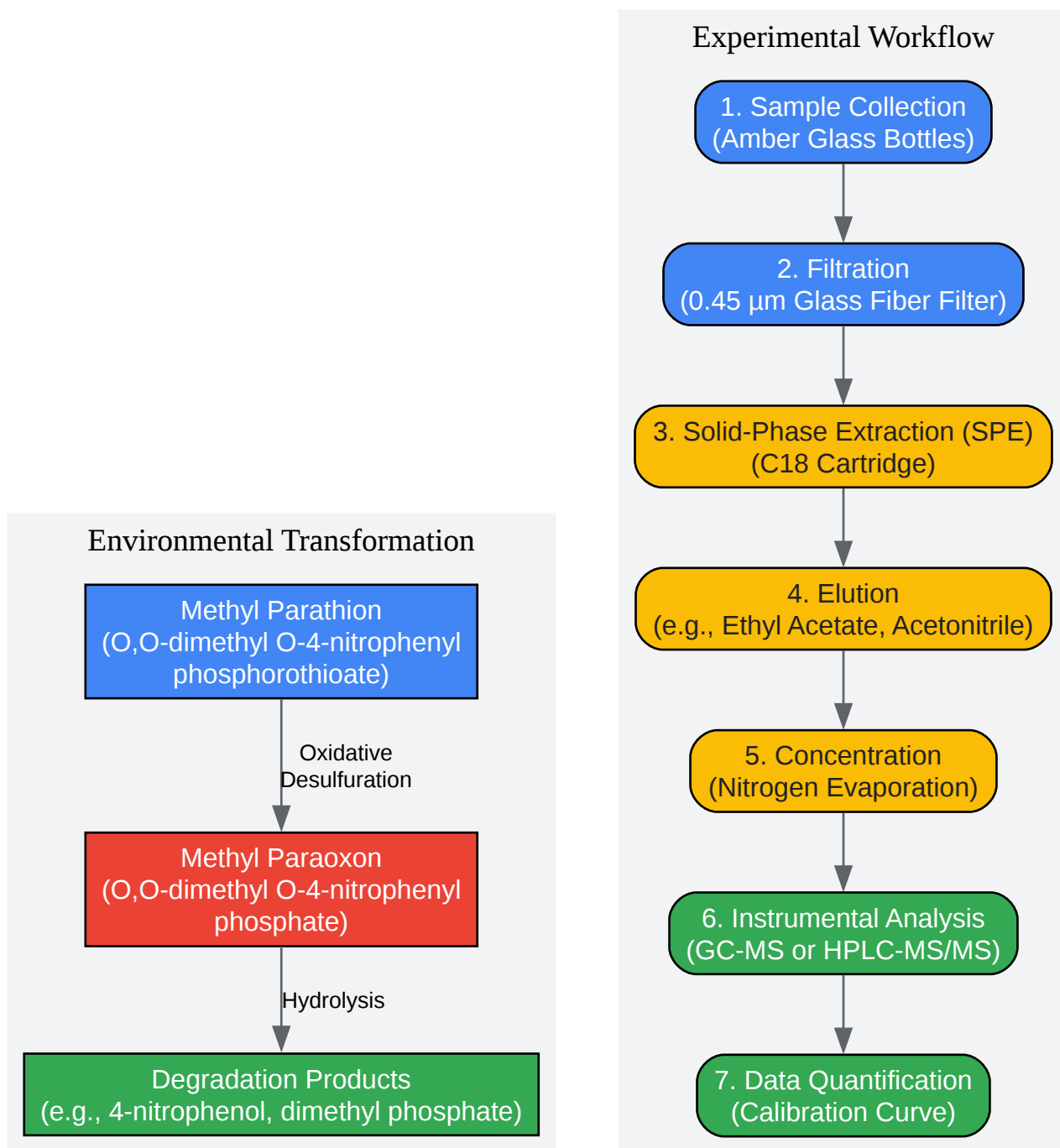
Introduction

Methyl paraoxon, the active metabolite of the organophosphate insecticide methyl parathion, is a potent acetylcholinesterase inhibitor. Its presence in agricultural runoff poses a significant environmental and health concern due to its toxicity to non-target organisms and potential for water source contamination. Accurate and sensitive quantification of **methyl paraoxon** in complex matrices like agricultural runoff is crucial for environmental monitoring, risk assessment, and regulatory compliance.

This document provides a detailed protocol for the quantification of **methyl paraoxon** in agricultural runoff samples using Solid-Phase Extraction (SPE) followed by Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS).

Chemical Structure and Degradation Pathway

Methyl paraoxon is formed from its parent compound, methyl parathion, through oxidative desulfuration. In the environment, it can be further degraded through hydrolysis.



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